

Chemical structure and IUPAC name of Methyl 2-chloro-4-cyanobenzoate

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Compound of Interest

Compound Name: Methyl 2-chloro-4-cyanobenzoate

Cat. No.: B1396589

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An In-depth Technical Guide to Methyl 2-chloro-4-cyanobenzoate

This guide provides a comprehensive overview of **Methyl 2-chloro-4-cyanobenzoate**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and materials science who require a deep understanding of this compound's properties, synthesis, and applications.

Introduction: Defining a Versatile Building Block

Methyl 2-chloro-4-cyanobenzoate is a substituted aromatic compound belonging to the benzoate ester family. Its structure, featuring a benzene ring functionalized with a methyl ester, a chlorine atom, and a cyano (nitrile) group, makes it a valuable precursor in the synthesis of more complex molecules. The specific arrangement of these functional groups imparts distinct reactivity, allowing for selective chemical transformations. This makes it a sought-after intermediate in the pharmaceutical and materials science industries.

The presence of electron-withdrawing chloro and cyano groups on the aromatic ring influences the molecule's electronic properties and reactivity, making it a versatile scaffold for building intricate molecular architectures.

Chemical Structure and IUPAC Nomenclature

The foundational step in understanding any chemical entity is to establish its precise structure and systematic name.

Chemical Structure

The structure of **Methyl 2-chloro-4-cyanobenzoate** consists of a central benzene ring. A methyl ester group (-COOCH₃) is attached at position 1, a chlorine atom (-Cl) at position 2, and a cyano group (-C≡N) at position 4.

IUPAC Name

The systematic name for this compound, following the rules of the International Union of Pure and Applied Chemistry (IUPAC), is **methyl 2-chloro-4-cyanobenzoate**.

Physicochemical and Spectroscopic Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its effective use in research and development.

Property	Value	Source
CAS Number	98592-34-8	[1]
Molecular Formula	C ₉ H ₆ ClNO ₂	[1]
Molecular Weight	195.60 g/mol	[2] [3]
Appearance	Off-White Solid	[4]
Melting Point	115-117 °C	[2]
Boiling Point	305.8 °C (predicted)	[2]
Solubility	Moderately soluble in organic solvents. Insoluble in water.	[2] [4]

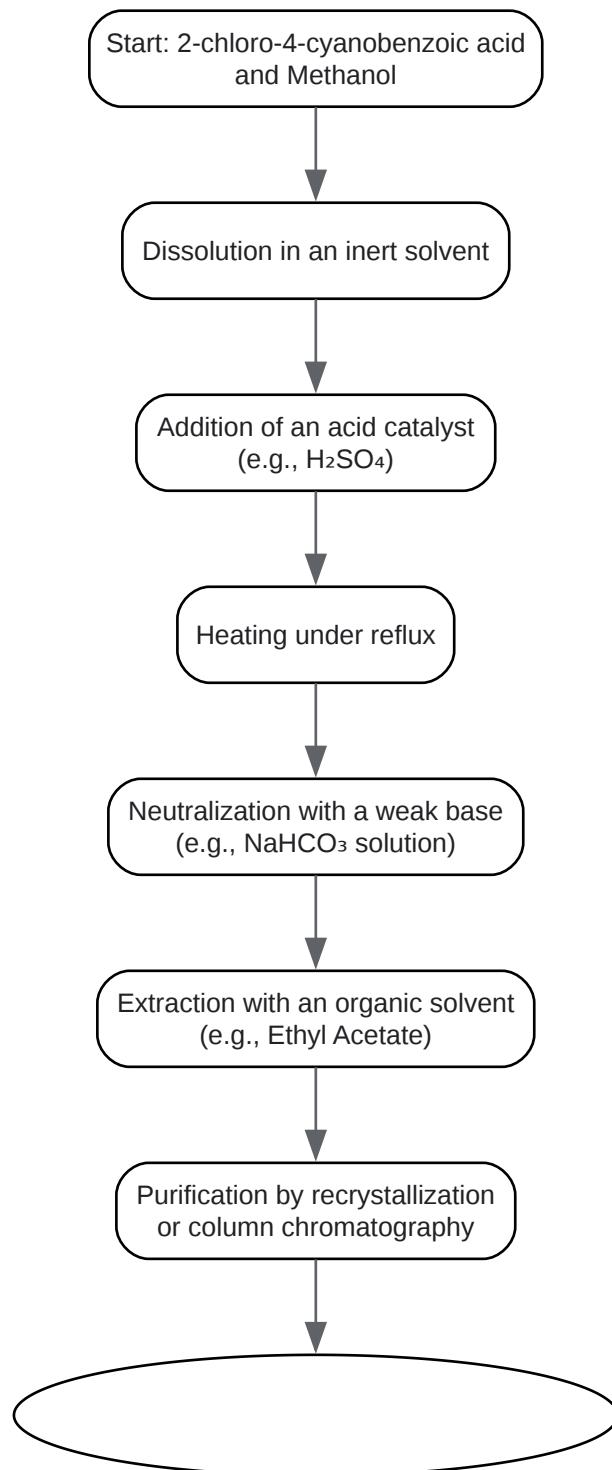
Note: Some data is for the isomer Methyl 4-chloro-2-cyanobenzoate, as specific experimental data for **Methyl 2-chloro-4-cyanobenzoate** is limited in the provided search results.

Synthesis of Methyl 2-chloro-4-cyanobenzoate: A Strategic Approach

The synthesis of substituted benzoates like **Methyl 2-chloro-4-cyanobenzoate** often involves multi-step pathways. A common strategy is the esterification of the corresponding carboxylic acid.

General Synthetic Workflow

A plausible and common method for the synthesis of **Methyl 2-chloro-4-cyanobenzoate** is the esterification of 2-chloro-4-cyanobenzoic acid with methanol in the presence of an acid catalyst.



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Caption: General workflow for the synthesis of **Methyl 2-chloro-4-cyanobenzoate**.

Detailed Experimental Protocol

The following protocol is a representative example for the synthesis of a cyanobenzoate ester.

Materials:

- 4-Cyanobenzoic acid (as a representative starting material)
- Methanol (reagent grade)
- Concentrated Sulfuric Acid (catalyst)
- Toluene (solvent)
- Saturated Sodium Bicarbonate solution
- Ethyl Acetate (for extraction)
- Anhydrous Magnesium Sulfate (drying agent)
- Silica gel for column chromatography

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-cyanobenzoic acid in toluene.[5]
- Reagents Addition: Add an excess of methanol to the solution.[5]
- Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid to the reaction mixture.
- Reflux: Heat the mixture to 80°C and maintain it under reflux for 24 hours.[5] The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature.
- Neutralization: Slowly add saturated sodium bicarbonate solution to neutralize the excess acid.

- Extraction: Transfer the mixture to a separatory funnel and extract the product with ethyl acetate.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by silica gel column chromatography to yield pure Methyl 4-cyanobenzoate.^[5]

Note: This is a general procedure for a related compound, and specific conditions may need to be optimized for the synthesis of **Methyl 2-chloro-4-cyanobenzoate**.

Chemical Reactivity and Mechanistic Insights

The reactivity of **Methyl 2-chloro-4-cyanobenzoate** is governed by its functional groups. The presence of both electrophilic and nucleophilic sites makes it a versatile intermediate.^[2]

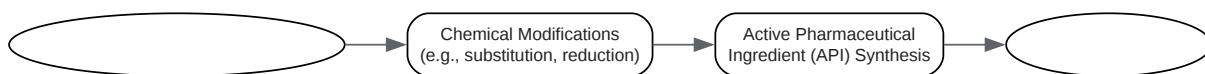
- Nucleophilic Substitution: The chlorine atom on the aromatic ring can be displaced by various nucleophiles, allowing for the introduction of other functional groups.^[2]
- Hydrolysis: The ester group can be hydrolyzed under acidic or basic conditions to yield the corresponding carboxylic acid.^[2]
- Reduction: The cyano group is susceptible to reduction, which can lead to the formation of an amine.^[2]

Applications in Drug Development and Beyond

The unique chemical architecture of **Methyl 2-chloro-4-cyanobenzoate** makes it a valuable intermediate in several high-value applications.

Pharmaceutical Synthesis

This compound serves as a crucial building block in the synthesis of active pharmaceutical ingredients (APIs).^[2] Its structure can be found in the backbone of various therapeutic agents. The strategic placement of the chloro and cyano groups allows for their conversion into other functionalities that are often essential for biological activity.



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Caption: Role of **Methyl 2-chloro-4-cyanobenzoate** in drug development.

Agrochemicals

Similar to its role in pharmaceuticals, this compound can be used in the development of new agrochemicals due to its potential biological activity.[\[2\]](#)

Materials Science

The properties of **Methyl 2-chloro-4-cyanobenzoate** also make it suitable for applications in polymer chemistry and the synthesis of novel materials.[\[2\]](#)

Conclusion

Methyl 2-chloro-4-cyanobenzoate is a chemical intermediate of significant interest due to its versatile reactivity and strategic importance in the synthesis of high-value products, particularly in the pharmaceutical industry. A thorough understanding of its chemical properties, synthetic routes, and reactivity is crucial for its effective application in research and development. This guide provides a foundational understanding for scientists and professionals working with this important molecule.

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